

Application Notes and Protocols for the Analytical Quantification of Cobalt(II) Bromate

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Compound of Interest

Compound Name: cobalt(II) bromate

Cat. No.: B3366831

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Cobalt(II) bromate** is a compound that requires accurate quantification of both its cation, cobalt(II) (Co^{2+}), and its anion, bromate (BrO_3^-), for various applications in research and development. This document provides detailed application notes and experimental protocols for several established analytical methods for the separate quantification of these two ions. The methods covered include atomic absorption spectrophotometry, UV-Visible spectrophotometry, and cyclic voltammetry for cobalt(II), and redox titrimetry and ion chromatography for bromate.

Section 1: Quantification of Cobalt(II) Ion

The concentration of cobalt(II) in a sample of dissolved **cobalt(II) bromate** can be determined using several instrumental methods. The following protocols are adapted from established methodologies.

Method 1: Atomic Absorption Spectrophotometry (AAS)

Atomic absorption spectrophotometry is a highly sensitive technique for determining the concentration of specific metal elements.^[1] It relies on the principle that free atoms in a gaseous state will absorb light at wavelengths characteristic of the element.^[1]

Quantitative Data Summary

Parameter	Graphite Furnace AAS	Direct Aspiration AAS
Applicability	Low ionic-strength water, precipitation	Water, water-suspended sediment
Analytical Range	0.5 to 100 µg/L[2]	50 to 1,000 µg/L[3]
Detection Limit	0.5 µg/L[2]	< 50 µg/L[3]
Wavelength	240.7 nm or 242.5 nm[2][4]	Not Specified
Key Features	High sensitivity, suitable for trace analysis	Faster analysis, suitable for higher concentrations

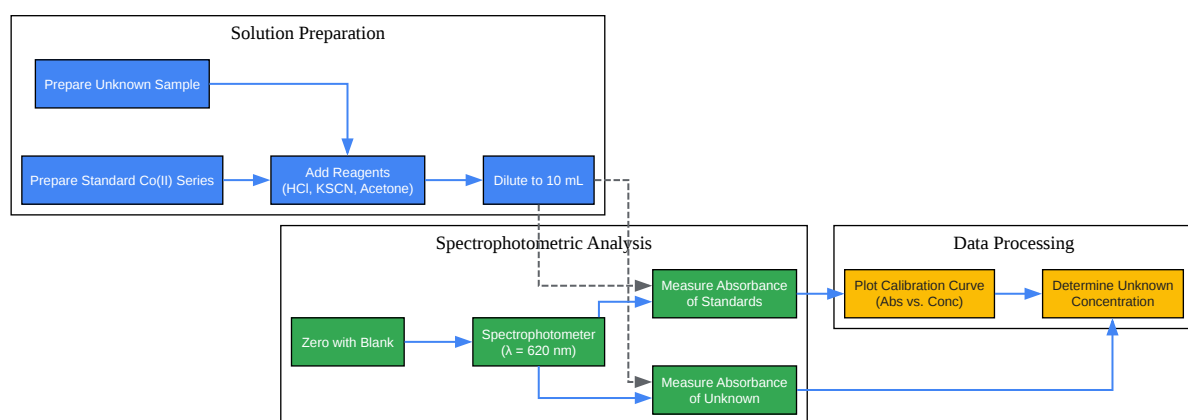
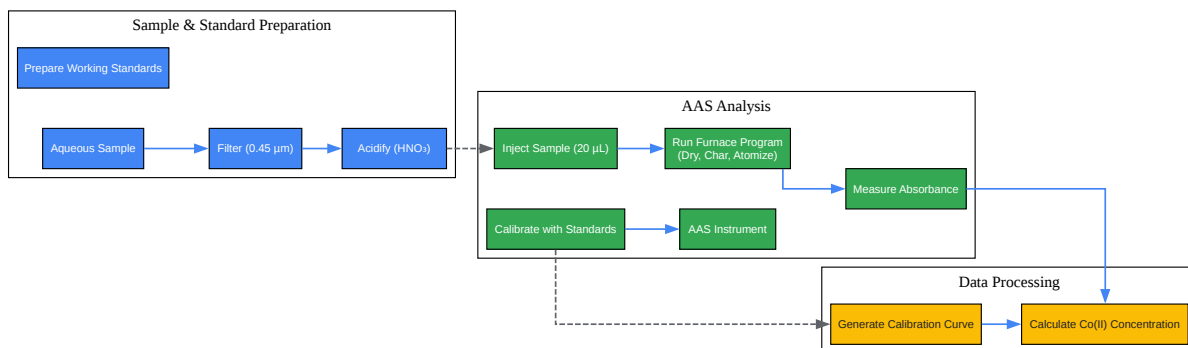
Experimental Protocol: Graphite Furnace AAS

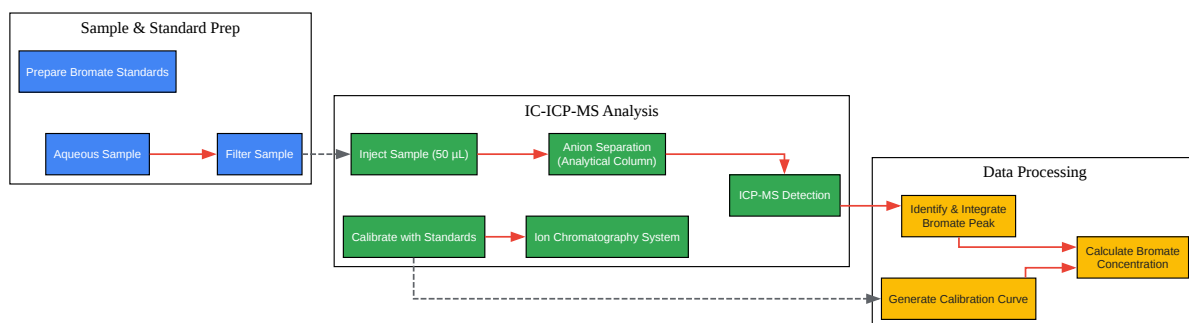
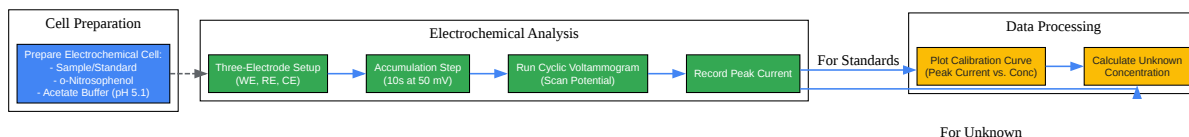
This protocol is based on the determination of cobalt in water samples.[2][4]

- Sample Preparation:
 - For dissolved cobalt, filter the sample through a 0.45 µm membrane filter.
 - Acidify the filtrate with concentrated nitric acid (HNO₃) to a pH of less than 2.
 - If analyzing for total recoverable cobalt, the sample must undergo preliminary digestion.[3][4]
- Reagent Preparation:
 - Cobalt Standard Solution I (1000 µg/mL): Dissolve 1.4070 g of Co₂O₃ in a minimum amount of dilute HNO₃. Heat to aid dissolution. Add 10 mL of high-purity concentrated HNO₃ and dilute to 1,000 mL with Type 1 water.[2]
 - Cobalt Standard Solution II (10.0 µg/mL): Dilute 10.0 mL of Cobalt Standard Solution I to 1,000 mL with Type 1 water.[2]
 - Working Standards: Prepare a series of working standards by diluting the Cobalt Standard Solution II.

- Instrument Parameters (Example):
 - Spectrometer: Atomic absorption spectrometer equipped with a graphite furnace and Zeeman or deuterium background correction.[\[2\]](#)[\[4\]](#)
 - Wavelength: 242.5 nm[\[4\]](#)
 - Injected Volume: 20 μ L[\[2\]](#)[\[4\]](#)
 - Furnace Program:
 - Drying: 130°C for 30 seconds[\[4\]](#)
 - Charring: Temperature to be optimized based on sample matrix.
 - Atomization: High-temperature ramping as per manufacturer's recommendation.[\[2\]](#)[\[4\]](#)
- Procedure:
 - Calibrate the instrument using the prepared working standards.
 - Inject a 20 μ L aliquot of the prepared sample into the graphite furnace.[\[4\]](#)
 - The sample is evaporated to dryness, charred, and then atomized.[\[2\]](#)[\[4\]](#)
 - Record the absorption signal produced during atomization.
 - Compare the sample's absorption signal with the calibration curve to determine the cobalt concentration.

Workflow Diagram: Atomic Absorption Spectrophotometry





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